

# Technical Guide: Physical Characteristics of 3-(Diethylamino)-p-cresol and Related Aminophenols

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## Compound of Interest

Compound Name: 3-(Diethylamino)-4-methylphenol

Cat. No.: B12507900

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical characteristics of 3-(diethylamino)-p-cresol, alongside closely related and more extensively documented aminophenol derivatives. This document is intended to serve as a valuable resource for researchers and professionals in drug development and chemical synthesis, offering a comparative analysis of their physical properties, experimental protocols for their determination, and a representative synthetic pathway.

## Compound Identification and Overview

The compound specified, 3-(diethylamino)-p-cresol, corresponds to the IUPAC name **3-(Diethylamino)-4-methylphenol**. For clarity and comparative purposes, this guide also includes data on two structurally similar compounds: 3-(Ethylamino)-4-methylphenol and 3-(Diethylamino)phenol. These compounds share a core aminophenol structure but differ in their alkyl substituents on the amino group and the presence of a methyl group on the phenolic ring. Such variations can significantly influence their physical and chemical properties, making a comparative summary essential for research and development.

## Tabulated Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-(diethylamino)-4-methylphenol** and its related compounds. Data has been compiled from various chemical and safety data sources.

Property	3-(Diethylamino)-4-methylphenol	3-(Ethylamino)-4-methylphenol	3-(Diethylamino)phenol
CAS Number	6265-08-3[1]	120-37-6[2][3][4][5][6]	91-68-9[7]
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO[1]	C <sub>9</sub> H <sub>13</sub> NO[2][6]	C <sub>10</sub> H <sub>15</sub> NO[8]
Molecular Weight	179.26 g/mol	151.21 g/mol [2]	165.23 g/mol [7][8]
Appearance	Not specified	White to Gray to Red powder to crystal[3]	-
Melting Point	Not specified	85-87 °C[6]	69-72 °C[7]
Boiling Point	Not specified	135-140 °C[6]	170 °C @ 15 mmHg[7]
Density	Not specified	Not specified	1.04 g/cm <sup>3</sup> [7]
Flash Point	Not specified	Not specified	141 °C[7]
Solubility	Not specified	Insoluble in water[5]	Not specified

## Experimental Protocols

The determination of fundamental physical properties such as melting and boiling points is crucial for the characterization of chemical compounds. Below are detailed, standard experimental methodologies for these measurements.

### Melting Point Determination (Capillary Method)

This method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil for Thiele tube)

#### Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline sample is finely ground using a mortar and pestle.[9] The open end of a capillary tube is then pressed into the powdered sample.[9][10] The tube is inverted and gently tapped to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[10] This assembly is then placed in the melting point apparatus.[11][12]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute as the melting point is approached.[11]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has completely liquefied. This range represents the melting point of the sample.[11][12] A narrow melting range (0.5-1.0 °C) is indicative of a pure compound.[11]

## Boiling Point Determination (Micro Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid organic compound.

#### Apparatus:

- Small test tube or fusion tube

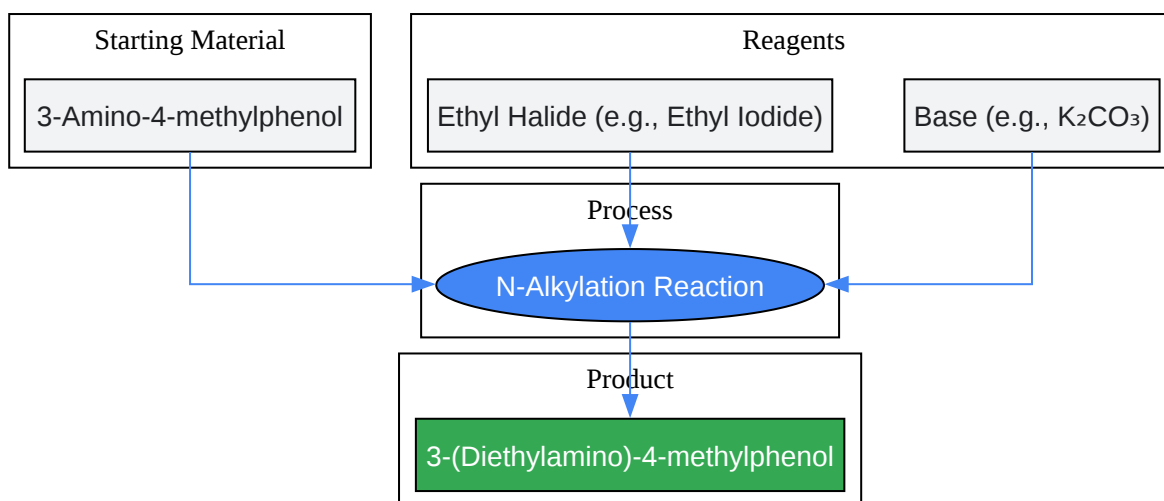
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block, or oil bath)[13][14]
- Rubber band or thread to attach the test tube to the thermometer

#### Procedure:

- **Sample Preparation:** A few milliliters of the liquid sample are placed into the small test tube. [13][15] A capillary tube, with its sealed end pointing upwards, is then placed inside the test tube containing the liquid.[13][14][15]
- **Apparatus Setup:** The test tube is attached to a thermometer. The assembly is then immersed in a heating bath (e.g., oil bath or Thiele tube), ensuring the sample is below the level of the heating medium.[15][16]
- **Heating and Observation:** The heating bath is gently and slowly heated.[14] As the liquid approaches its boiling point, a continuous stream of bubbles will emerge from the open end of the inverted capillary tube.[16]
- **Data Recording:** The heating is discontinued once a steady stream of bubbles is observed. The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[16] This temperature is recorded as the boiling point of the liquid.

## Synthesis Pathway and Logical Workflow

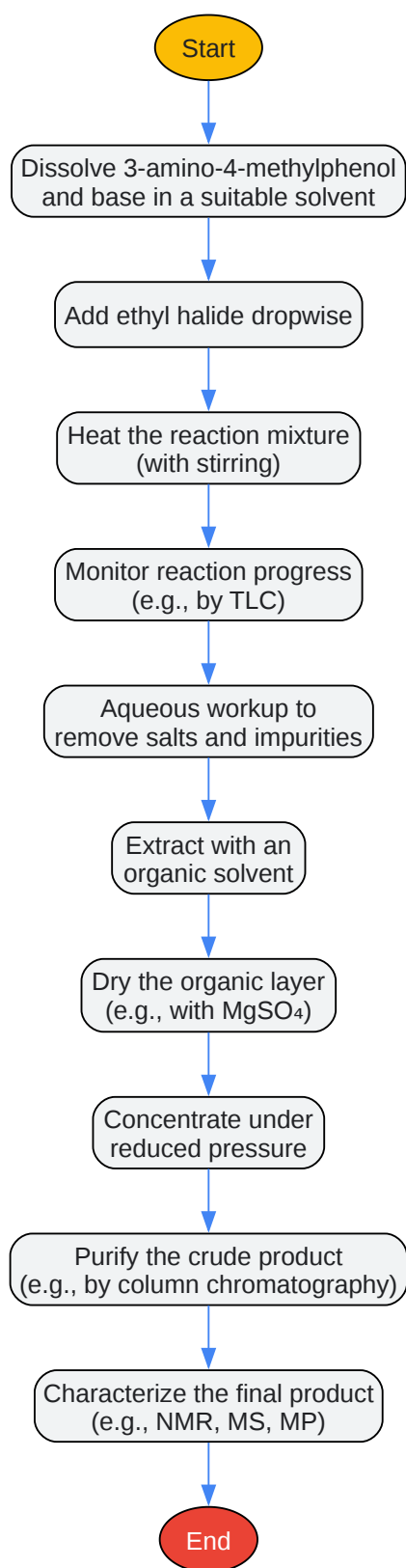
The synthesis of **3-(diethylamino)-4-methylphenol** can be conceptually approached through the N-alkylation of a suitable precursor. A logical and common synthetic route would involve the diethylation of 3-amino-4-methylphenol. This process is illustrated in the following workflow diagram.



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Caption: Synthetic pathway for **3-(diethylamino)-4-methylphenol**.

The experimental workflow for such a synthesis would typically involve the following logical steps, which are crucial for successful execution and product isolation.



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Caption: Experimental workflow for synthesis and purification.

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